

Essential Safety and Logistics for Handling 3,7-Dimethyl-1-octene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,7-Dimethyl-1-octene

Cat. No.: B1361380

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, procedural, and step-by-step instructions for the safe handling and disposal of **3,7-Dimethyl-1-octene**, ensuring the safety of laboratory personnel and compliance with standard safety protocols.

Hazard Identification and Personal Protective Equipment (PPE)

3,7-Dimethyl-1-octene is a flammable liquid and vapor that can cause skin and eye irritation. [1][2] Inhalation of vapors or aerosols may also lead to respiratory irritation.[2] Adherence to proper PPE protocols is mandatory to minimize exposure risks.

Table 1: Required Personal Protective Equipment (PPE)

PPE Category	Item	Specification	Rationale
Eye and Face Protection	Chemical Splash Goggles & Face Shield	ANSI Z87.1 compliant. A face shield must be worn over goggles. [2] [3]	Protects against splashes and potential explosions.
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves. Check manufacturer's chemical resistance guide. [3]	Prevents skin contact and absorption.
Body Protection	Flame-Resistant Laboratory Coat	Nomex® or equivalent. [1]	Protects against fire hazards from the flammable liquid.
Respiratory Protection	Air-Purifying Respirator	Required when vapors/aerosols are generated or if working outside a fume hood. Use a respirator with organic vapor cartridges (Filter type ABEK). [1] [2]	Prevents inhalation of harmful vapors.

Chemical and Physical Properties

Understanding the properties of **3,7-Dimethyl-1-octene** is crucial for safe handling and storage.

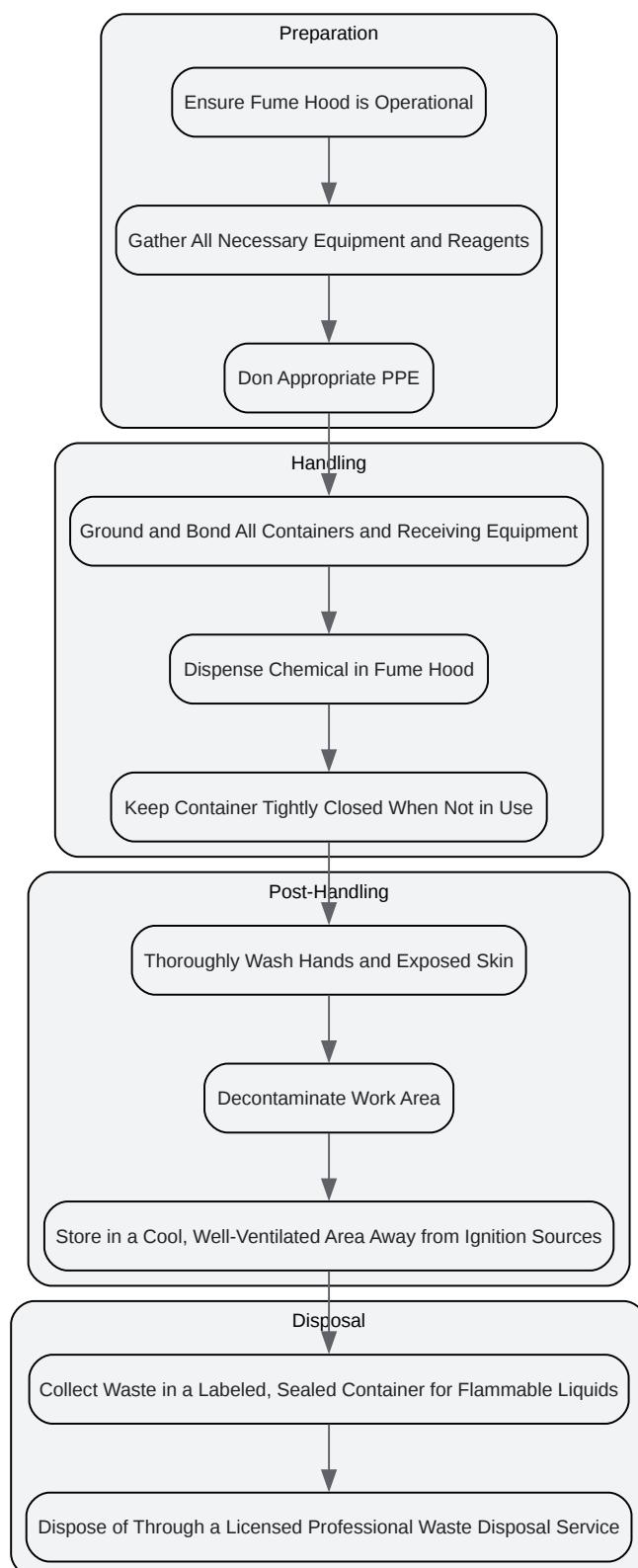
Table 2: Physical and Chemical Properties of **3,7-Dimethyl-1-octene**

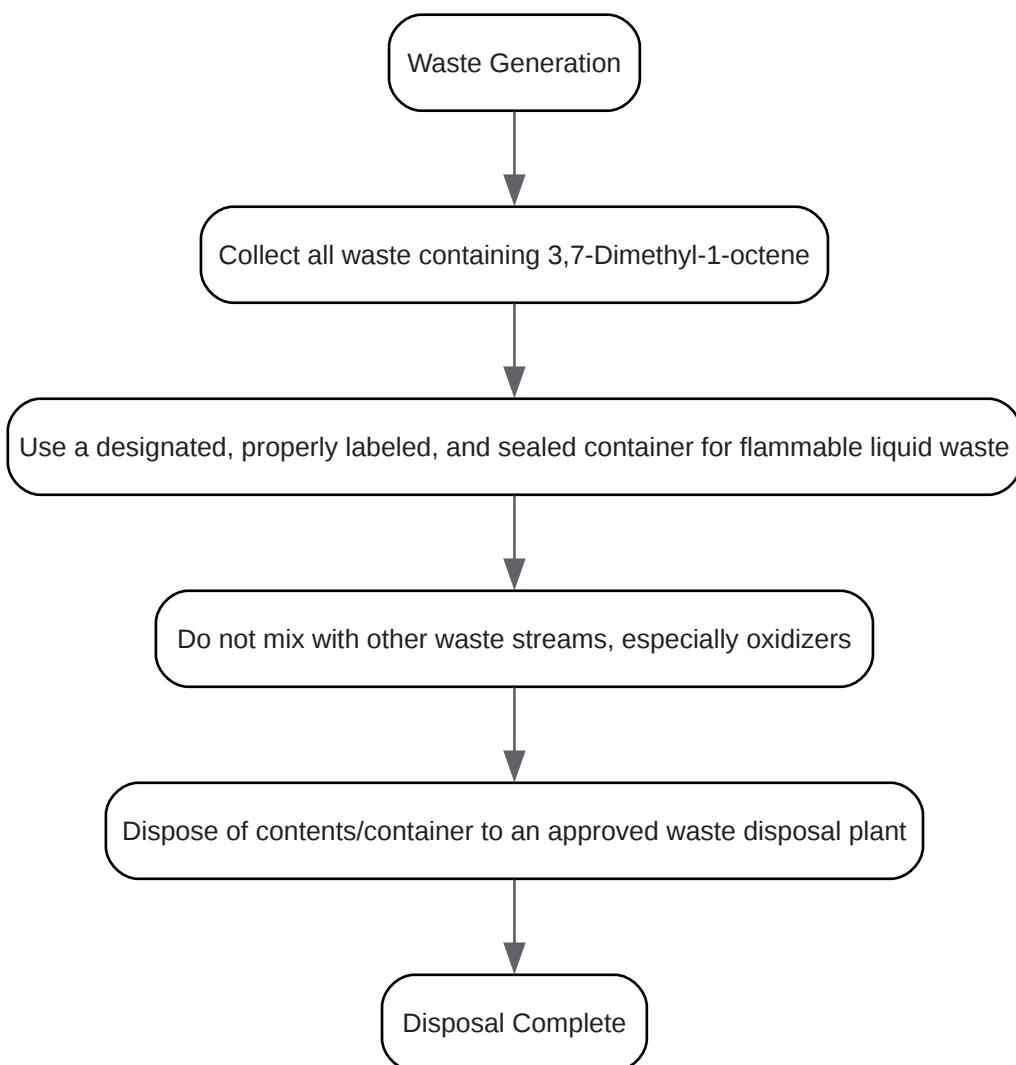
Property	Value
CAS Number	4984-01-4 [1] [4]
Molecular Formula	C10H20 [2] [5]
Molecular Weight	140.27 g/mol [5] [6]
Appearance	Liquid
Boiling Point	154-156 °C [4]
Density	0.733 g/mL at 20 °C [4]
Flash Point	52 °C (125.6 °F) - closed cup
Storage Temperature	2-8°C

Safe Handling and Operational Workflow

A systematic approach to handling **3,7-Dimethyl-1-octene** is essential to maintain a safe laboratory environment.

Experimental Workflow for Handling 3,7-Dimethyl-1-octene





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. angenechemical.com [angenechemical.com]
- 3. benchchem.com [benchchem.com]

- 4. 3,7-DIMETHYL-1-OCTENE | 4984-01-4 [chemicalbook.com]
- 5. (r)-3,7-Dimethyl-1-octene | C10H20 | CID 22805578 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 3,7-Dimethyloct-1-ene | C10H20 | CID 21085 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Essential Safety and Logistics for Handling 3,7-Dimethyl-1-octene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1361380#personal-protective-equipment-for-handling-3-7-dimethyl-1-octene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com